

# Standard Operating Procedure: Disposal of EZH2-IN-22

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	EZH2-IN-22
CAS No.:	2766231-05-2
Cat. No.:	B15586703

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of the research chemical **EZH2-IN-22**. Given the limited specific disposal information available in the Safety Data Sheet (SDS), **EZH2-IN-22** and its associated waste must be managed as hazardous chemical waste in accordance with institutional and regulatory guidelines.<sup>[1][2]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure all necessary personal protective equipment (PPE) is worn and engineering controls are in place.

- Personal Protective Equipment (PPE): Wear a standard lab coat, tightly fitting safety goggles with side-shields, and chemically resistant gloves.<sup>[1]</sup> Gloves must be inspected before use.  
<sup>[1]</sup>
- Engineering Controls: All handling and preparation for disposal of **EZH2-IN-22**, especially in its solid form, should occur within a certified chemical fume hood to prevent the formation and inhalation of dust or aerosols.<sup>[1][2]</sup> The laboratory should be well-ventilated.<sup>[1][2]</sup>

## Waste Characterization and Segregation

Proper segregation is critical to ensure safety and regulatory compliance.[3] **EZH2-IN-22** waste must be treated as hazardous. It is crucial to determine if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.[4][5] In the absence of specific data, a conservative approach is mandatory.

Never dispose of **EZH2-IN-22** down the drain or in regular trash.[6][7]

Segregate **EZH2-IN-22** waste streams as follows:

- Solid Waste: Unused or expired solid **EZH2-IN-22** powder.
- Liquid Waste (Organic): Solutions of **EZH2-IN-22** dissolved in non-halogenated or halogenated organic solvents. These must be collected in separate containers.[3]
- Liquid Waste (Aqueous): Solutions of **EZH2-IN-22** in aqueous buffers. Do not mix with organic solvent waste.[6]
- Contaminated Debris (Solid Waste): Disposable labware such as pipette tips, centrifuge tubes, gloves, and bench paper that are contaminated with **EZH2-IN-22**. [3]

## Step-by-Step Disposal Protocol

Step 1: Select a Compatible Waste Container

- Choose a container made of material that is chemically compatible with the waste.[8][9] For solvents and acid mixtures, Nalgene® or poly carboys are often suitable.[3]
- The container must be in good condition, free from cracks or damage, and have a secure, leak-proof screw cap.[3][8][9]
- Food or beverage containers are strictly prohibited for waste collection.[3][8]
- Ensure the container is large enough for the expected waste volume but leave adequate headspace (at least 10% or one inch) to allow for expansion.[8]

Step 2: Properly Label the Waste Container

- As soon as the first drop of waste is added, affix a hazardous waste label provided by your institution's Environmental Health & Safety (EHS) department.[6][7][8]
- The label must include:
  - The words "Hazardous Waste".[8]
  - The full chemical name: "**EZH2-IN-22**". Generic names are not acceptable unless a specific waste profile has been established with EHS.[8]
  - For mixtures, list all chemical constituents and their approximate percentages or volumes. [8]
  - The building and room number where the waste was generated.[8]

### Step 3: Accumulate Waste in a Satellite Accumulation Area (SAA)

- Store the labeled waste container in a designated SAA, which could be a marked area on a benchtop or within a fume hood.[7][8]
- Keep the waste container securely capped at all times, except when actively adding waste. [3][6][7][8]
- For liquid waste, the container must be kept in secondary containment (e.g., a plastic tub) to contain potential leaks or spills.[6][8]
- Store incompatible waste types separately to prevent dangerous reactions.[3][8] For **EZH2-IN-22**, this means keeping it away from strong acids, alkalis, and strong oxidizing/reducing agents.[10]

### Step 4: Dispose of Empty Chemical Containers

- A container is considered "empty" only when all contents have been thoroughly removed.[6]
- The first rinse of the container with a solvent must be collected and disposed of as hazardous liquid waste.[6]

- After the initial hazardous rinse, the container should be rinsed thoroughly again and allowed to air-dry before disposal or reuse.[6]

#### Step 5: Request a Waste Pickup

- Once the waste container is nearly full (no more than shoulder height), complete the waste tag and contact your institution's EHS office to schedule a pickup.[6]
- Do not overfill containers.[6] Full containers must be removed from the SAA within three days.[8]

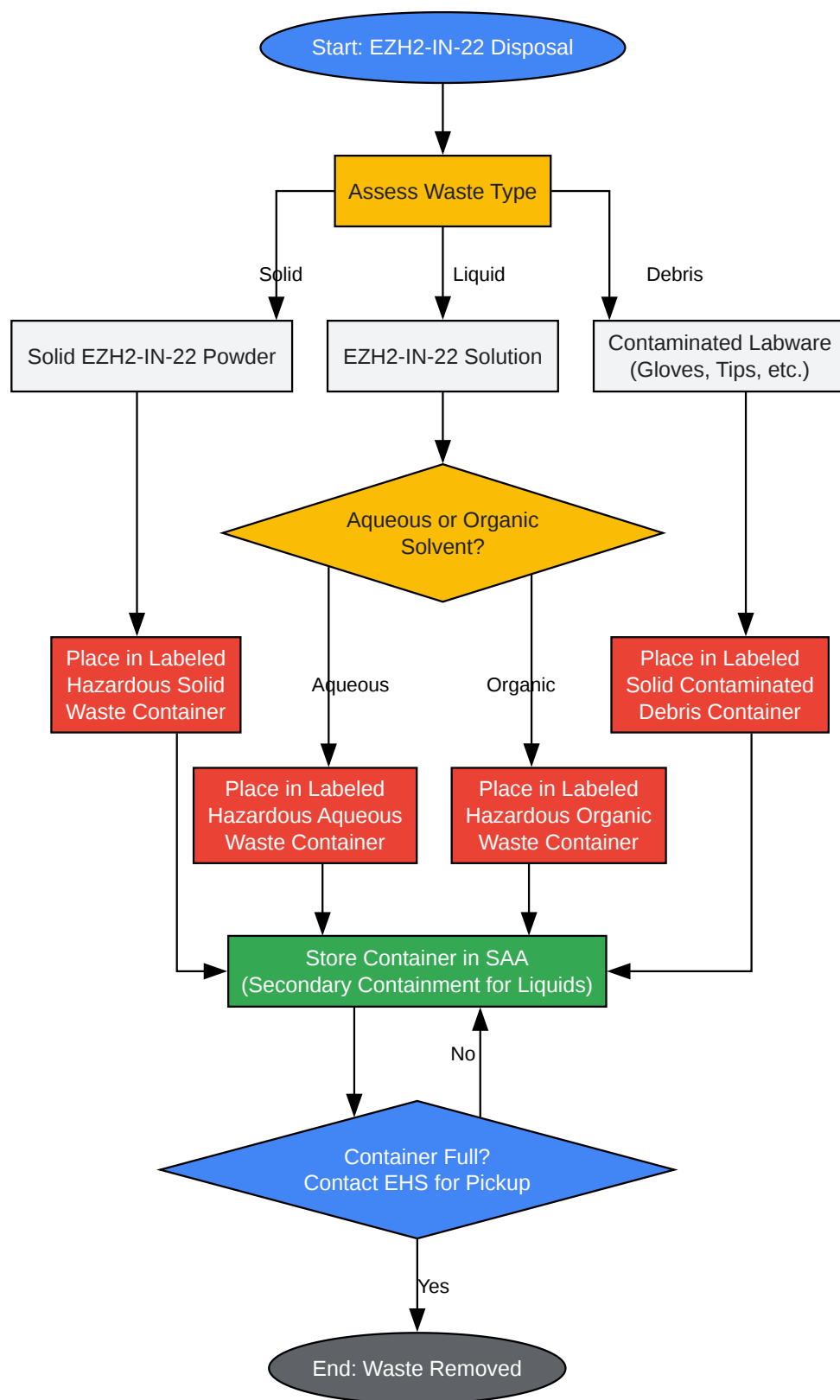
## Quantitative Waste Accumulation Limits

The following table summarizes typical regulatory limits for hazardous waste stored in a Satellite Accumulation Area (SAA). Researchers must adhere to their specific institutional policies.

Parameter	Limit	Regulation Source
Maximum Total Hazardous Waste	10 - 55 Gallons	Varies by institution and state regulations.[6][7]
Maximum Acutely Toxic Waste	1 Quart (liquid) or 1 kg (solid)	EPA P-List Regulation.[7]
Maximum Accumulation Time (Full Container)	3 Days	Container must be moved from SAA within 3 days of being filled.[8]
Maximum Accumulation Time (Partial Container)	1 Year	Partially filled containers may remain in an SAA for up to one year.[8]

## Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **EZH2-IN-22** and associated materials.



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Caption: Disposal decision workflow for various forms of **EZH2-IN-22** waste.

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